

# Safe handling and storage of Spiro[4.5]decan-8-one

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## Compound of Interest

Compound Name: Spiro[4.5]decan-8-one

Cat. No.: B1340582

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## Technical Support Center: Spiro[4.5]decan-8-one

This technical support center provides guidance for researchers, scientists, and drug development professionals on the safe handling and storage of **Spiro[4.5]decan-8-one**.

## Frequently Asked Questions (FAQs)

Q1: What are the primary hazards associated with **Spiro[4.5]decan-8-one**?

A1: **Spiro[4.5]decan-8-one** is classified as a combustible liquid, harmful if swallowed, and causes skin and eye irritation.<sup>[1]</sup> It may also cause respiratory irritation.<sup>[1]</sup>

Q2: What are the recommended storage conditions for **Spiro[4.5]decan-8-one**?

A2: It is recommended to store **Spiro[4.5]decan-8-one** in a cool, dry, and well-ventilated area. The container should be tightly sealed. For sensitive applications, storing under an inert atmosphere, such as argon, is advised to prevent degradation.

Q3: What materials are incompatible with **Spiro[4.5]decan-8-one**?

A3: **Spiro[4.5]decan-8-one** is incompatible with strong oxidizing agents, strong acids, strong bases, and strong reducing agents. Contact with these substances should be avoided to prevent vigorous reactions.

Q4: What personal protective equipment (PPE) should be worn when handling **Spiro[4.5]decan-8-one**?

A4: When handling **Spiro[4.5]decan-8-one**, appropriate PPE includes safety glasses or goggles, chemical-resistant gloves (such as nitrile rubber), and a lab coat. If there is a risk of inhalation, a respirator with an appropriate cartridge should be used in a well-ventilated area or fume hood.

Q5: How should I dispose of **Spiro[4.5]decan-8-one** waste?

A5: Dispose of **Spiro[4.5]decan-8-one** and any contaminated materials as hazardous waste in accordance with local, state, and federal regulations. Do not dispose of it down the drain.

## Troubleshooting Guides

### Issue: Accidental Skin or Eye Contact

Symptoms:

- Skin: Redness, irritation, and inflammation.
- Eyes: Irritation, redness, and pain.

Immediate Actions:

- Skin Contact: Immediately flush the affected area with copious amounts of water for at least 15 minutes. Remove contaminated clothing. If irritation persists, seek medical attention.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention.

### Issue: Small Chemical Spill (less than 100 mL) in a Ventilated Area

Immediate Actions:

- Alert personnel in the immediate area.

- Ensure the area is well-ventilated. If not, evacuate and follow procedures for a large spill.
- Wear appropriate PPE, including gloves, safety goggles, and a lab coat.
- Contain the spill with an inert absorbent material such as vermiculite, dry sand, or earth.
- Carefully scoop the absorbed material into a labeled, sealable container for hazardous waste disposal.
- Clean the spill area with soap and water.
- Dispose of all contaminated materials as hazardous waste.

## Issue: Large Chemical Spill (more than 100 mL) or a Spill in a Poorly Ventilated Area

### Immediate Actions:

- Evacuate the area immediately.
- Alert others in the vicinity and activate the nearest fire alarm if the spill is large or poses a fire hazard.
- Close the doors to the affected area to contain vapors.
- Contact your institution's emergency response team or local emergency services.
- Do not attempt to clean up a large spill without proper training and equipment.

## Data Presentation

### Physical and Chemical Properties

Property	Value
Molecular Formula	C <sub>10</sub> H <sub>16</sub> O
Molecular Weight	152.23 g/mol <a href="#">[1]</a>
Appearance	Data not available
Boiling Point	Data not available for the parent compound. A related compound, Spiro[4.5]decan-1-one, has a boiling point of 107-114 °C at 22 Torr. <a href="#">[2]</a>
Melting Point	Data not available for the parent compound. A related compound, 1,4-Dioxaspiro[4.5]decan-8-one, has a melting point of 70-73 °C. <a href="#">[3]</a>
Flash Point	Data not available. Classified as a combustible liquid. <a href="#">[1]</a>

## GHS Hazard Classification

Hazard Class	Category	GHS Statement
Flammable Liquids	4	H227: Combustible liquid <a href="#">[1]</a>
Acute Toxicity, Oral	4	H302: Harmful if swallowed <a href="#">[1]</a>
Skin Corrosion/Irritation	2	H315: Causes skin irritation <a href="#">[1]</a>
Serious Eye Damage/Eye Irritation	2	H319: Causes serious eye irritation <a href="#">[1]</a>
Specific target organ toxicity, single exposure	3	H335: May cause respiratory irritation <a href="#">[1]</a>

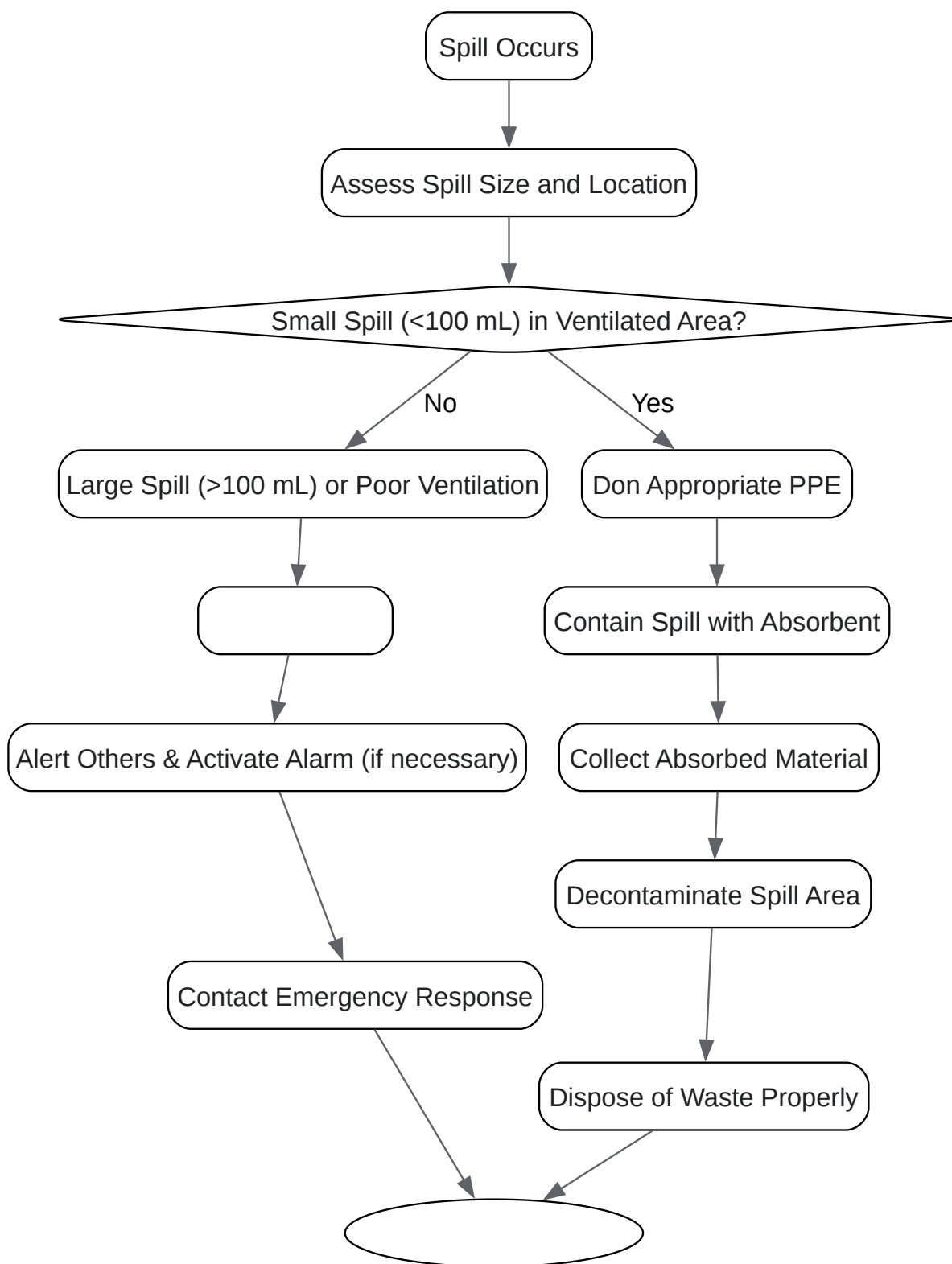
## Experimental Protocols

### Protocol for Safe Handling and Dispensing

- Preparation:
  - Work in a well-ventilated laboratory, preferably within a certified chemical fume hood.

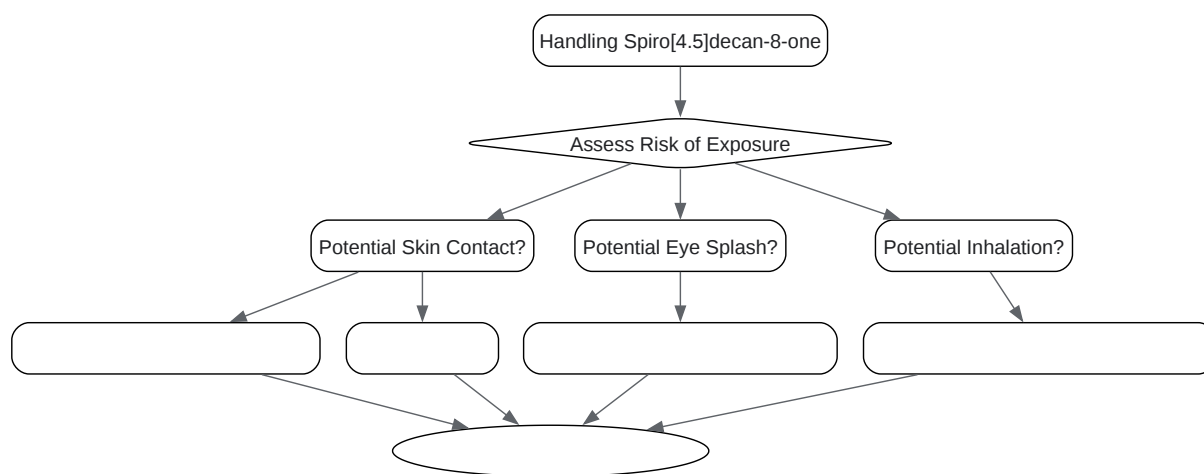
- Ensure that a safety shower and eyewash station are readily accessible.
- Have a spill kit appropriate for combustible and irritating liquids nearby.
- Don the required personal protective equipment (PPE): safety goggles, chemical-resistant gloves, and a lab coat.
- Dispensing:
  - Ground any metal containers to prevent static electricity buildup, which can be an ignition source.
  - Use a funnel for transferring the liquid to minimize the risk of spills.
  - If transferring from a larger container, use a pump or spigot designed for chemical transfer. Avoid pouring directly from large containers.
  - Keep the container sealed when not in use to prevent the release of vapors.
- Post-Handling:
  - Wipe down any contaminated surfaces with an appropriate solvent and then with soap and water.
  - Properly dispose of any contaminated wipes or materials as hazardous waste.
  - Remove PPE and wash hands thoroughly with soap and water.

## Visualizations



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Caption: Decision workflow for responding to a **Spiro[4.5]decan-8-one** spill.



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Caption: Logic diagram for selecting appropriate Personal Protective Equipment (PPE).

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## References

- 1. 1,4-Dioxaspiro[4.5]decan-8-one, 98% 25 g | Buy Online | Thermo Scientific Chemicals | Fisher Scientific [fishersci.com]
- 2. ccny.cuny.edu [ccny.cuny.edu]
- 3. chemsynthesis.com [chemsynthesis.com]

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